

Application Notes and Protocols for 4'-Deoxyphlorizin Stock Solutions

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Compound of Interest

Compound Name: 4'-Deoxyphlorizin

Cat. No.: B1141981

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Introduction

4'-Deoxyphlorizin is a valuable research tool in the study of glucose transport. As a derivative of phlorizin, it acts as an inhibitor of the sodium-glucose cotransporters (SGLTs), making it a significant compound in metabolic research, particularly in the context of diabetes and related disorders. Accurate and consistent preparation of stock solutions is paramount for reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **4'-Deoxyphlorizin** stock solutions.

Physicochemical Data

A summary of the key quantitative data for **4'-Deoxyphlorizin** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₄ O ₉	[1][2][3]
Molecular Weight	420.41 g/mol	[1][2][3]
CAS Number	4319-68-0	[1][2]
Appearance	Off-white to pale yellow solid	[3]
Solubility in DMSO	84 mg/mL (199.8 mM)	[4]
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[2]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **4'-Deoxyphlorizin** in dimethyl sulfoxide (DMSO).

Materials:

- **4'-Deoxyphlorizin** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

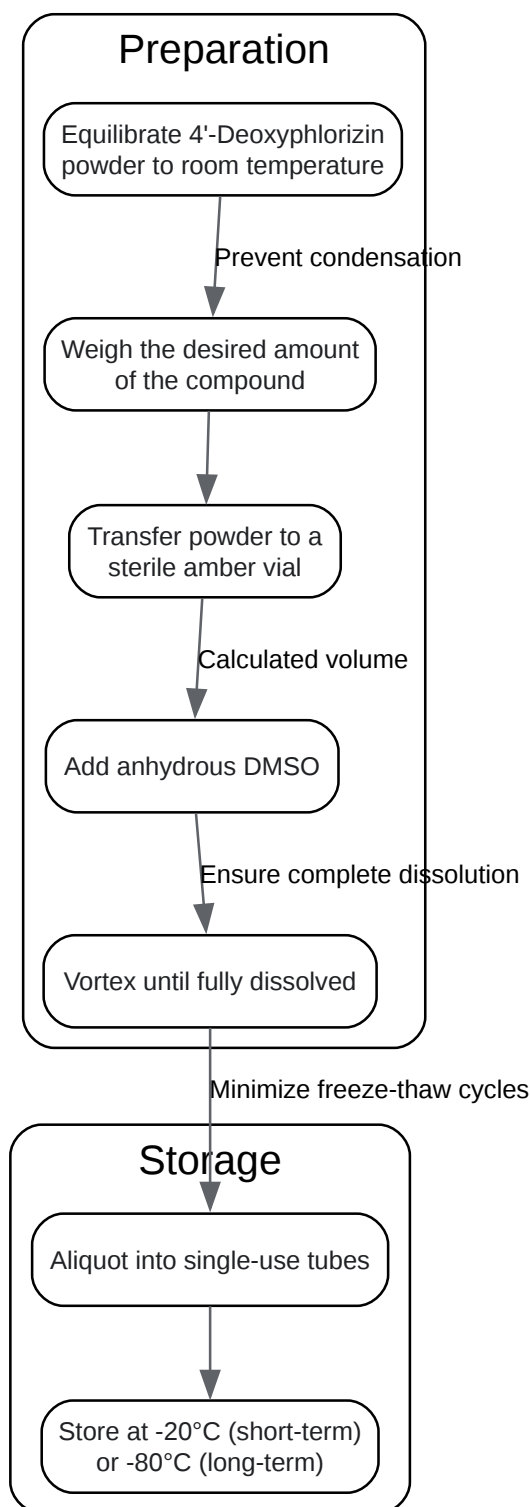
- Equilibrate: Allow the vial of **4'-Deoxyphlorizin** powder to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **4'-Deoxyphlorizin** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 42.04 mg of the compound.
- Dissolution:
 - Transfer the weighed powder to a sterile amber vial.
 - Add the calculated volume of anhydrous DMSO. For 42.04 mg, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2]

Note on DMSO Concentration in Cell Culture: When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for 4'-Deoxyphlorizin Stock Solution Preparation



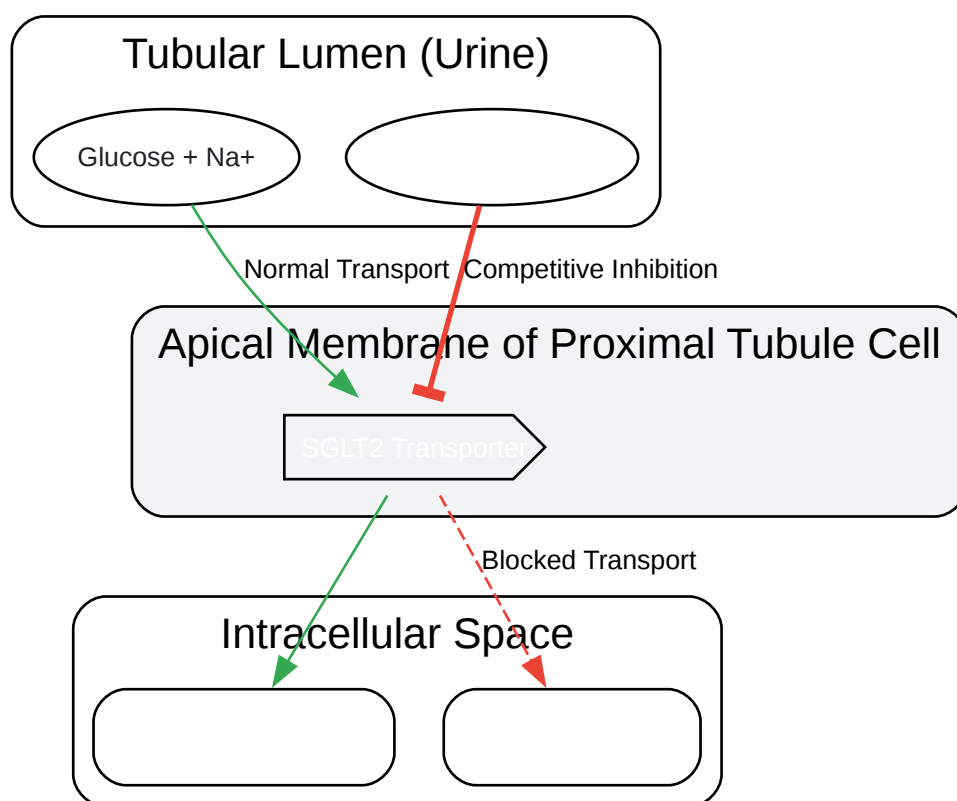
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Caption: Workflow for preparing **4'-Deoxyphlorizin** stock solution.

Signaling Pathway: Inhibition of SGLT2 by 4'-Deoxyphlorizin

4'-Deoxyphlorizin, similar to its parent compound phlorizin, is a competitive inhibitor of Sodium-Glucose Cotransporter 2 (SGLT2).[5][6] SGLT2 is primarily located in the proximal tubules of the kidneys and is responsible for the reabsorption of the majority of filtered glucose from the urine back into the bloodstream.[7][8] By blocking SGLT2, **4'-Deoxyphlorizin** prevents this reabsorption, leading to the excretion of glucose in the urine (glucosuria).[7][9] This mechanism effectively lowers blood glucose levels.

Mechanism of SGLT2 Inhibition by 4'-Deoxyphlorizin



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Caption: Inhibition of SGLT2-mediated glucose reabsorption.

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